

"Methyl 2-amino-5-propylthiophene-3-carboxylate chemical properties"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 2-amino-5-propylthiophene-3-carboxylate*

Cat. No.: *B182007*

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical Properties of **Methyl 2-amino-5-propylthiophene-3-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2-amino-5-propylthiophene-3-carboxylate is a substituted thiophene derivative belonging to the class of 2-aminothiophenes. This scaffold is of significant interest in medicinal chemistry and materials science due to its versatile reactivity and a broad spectrum of biological activities. This technical guide provides a comprehensive overview of the known chemical properties, synthesis, and potential applications of **Methyl 2-amino-5-propylthiophene-3-carboxylate**, with a focus on presenting quantitative data and detailed experimental protocols. Due to the limited availability of data for the title compound, information from closely related analogs is included for comparative purposes.

Chemical and Physical Properties

Detailed experimental data for **Methyl 2-amino-5-propylthiophene-3-carboxylate** are not extensively reported in the public domain. The following tables summarize the available data for the title compound and its close structural analogs to provide a comparative physicochemical profile.

Table 1: Physical Properties of **Methyl 2-amino-5-propylthiophene-3-carboxylate** and Its Analogs

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Physical Form	CAS Number
Methyl 2-amino-5-propylthiophene-3-carboxylate	C9H13NO2S	199.27	Not available	Not available	Not available
Methyl 2-aminothiophene-3-carboxylate[1]	C6H7NO2S	157.19	76-81	Solid	4651-81-4
Methyl 2-amino-5-methylthiophene-3-carboxylate[2][3]	C7H9NO2S	171.22	Not specified	Solid	19369-53-0
Methyl 3-amino-4-methylthiophene-2-carboxylate[4]	C7H9NO2S	171.22	85-88	Powder/Crystal	85006-31-1
Methyl 3-aminothiophene-2-carboxylate[5]	C6H7NO2S	157.19	62-64	Solid	22288-78-4

Table 2: Spectroscopic Data for a Structurally Related Compound

While specific spectroscopic data for the title compound is not available, the following data for a related derivative provides insight into the expected spectral characteristics.

Compound	¹ H NMR (δ ppm)	¹³ C NMR (δ ppm)	IR (cm ⁻¹)	MS (m/z)	Reference
Ethyl 6-methyl-4-phenyl-2-oxo-1,2,3,4-tetrahydropyrimidine-5-carboxylate	9.21 (brs, 1H, NH), 7.76 (brs, 1H, NH), 7.34-7.24 (m, 5H, Ar-H), 5.17 (s, 1H), 4.01-3.96 (q, 2H, OCH ₂), 2.26 (s, 3H, CH ₃), 1.11-1.07 (t, 3H, CH ₃)	165.8, 152.6, 148.7, 145.3, 128.8, 128.5, 127.7, 126.7, 99.7, 59.6, 54.4, 18.2, 14.5	3639, 2967, 1896, 1608, 1223	260 (M ⁺)	[6]

Experimental Protocols

Synthesis via Gewald Reaction

The most common and efficient method for the synthesis of polysubstituted 2-aminothiophenes is the Gewald reaction.[7][8][9][10] This one-pot, multi-component reaction involves the condensation of a carbonyl compound, an active methylene nitrile, and elemental sulfur in the presence of a basic catalyst.

Materials and Reagents:

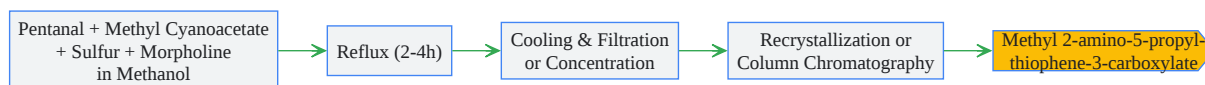
- Pentanal (for the 5-propyl substituent)
- Methyl cyanoacetate
- Elemental sulfur

- Morpholine (or another suitable base like triethylamine)
- Methanol (or another suitable solvent like ethanol)
- Standard laboratory glassware for organic synthesis
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Recrystallization or column chromatography apparatus

Detailed Protocol:

- To a stirred mixture of pentanal (1 equivalent) and methyl cyanoacetate (1 equivalent) in methanol, add morpholine (0.5 equivalents) dropwise at room temperature.
- After the addition is complete, add elemental sulfur (1.1 equivalents) to the reaction mixture.
- Heat the mixture to reflux (approximately 65 °C for methanol) and maintain for 2-4 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature. The product may precipitate from the solution.
- If a precipitate forms, collect the solid by vacuum filtration and wash with cold methanol.
- If no precipitate forms, concentrate the reaction mixture under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) or by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexane).
- Characterize the final product by spectroscopic methods (NMR, IR, MS) and determine its melting point.

Diagram of the Gewald Reaction Workflow:



[Click to download full resolution via product page](#)

Caption: A schematic workflow of the Gewald synthesis for **Methyl 2-amino-5-propylthiophene-3-carboxylate**.

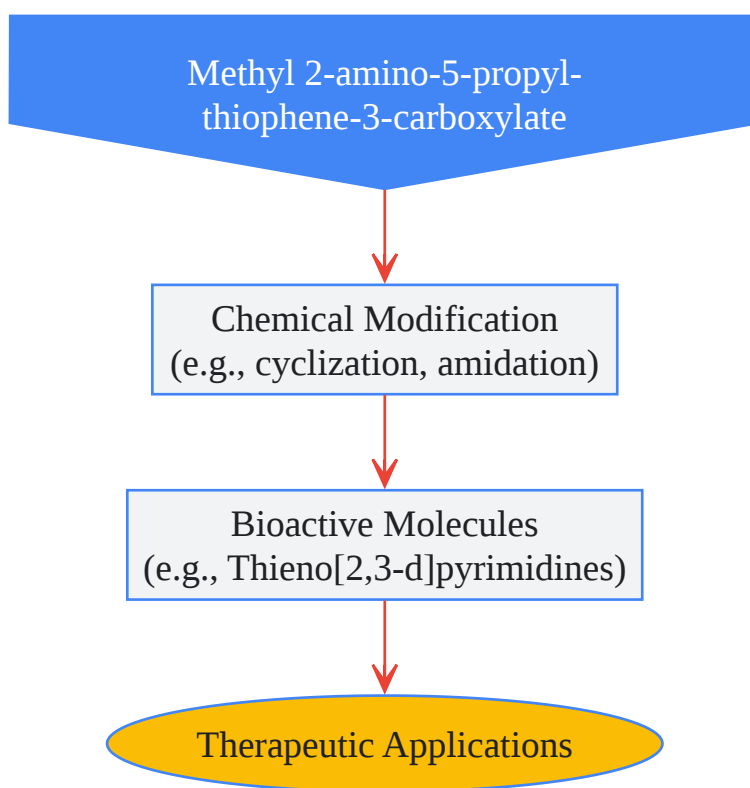
Reactivity and Potential Applications

The chemical reactivity of **Methyl 2-amino-5-propylthiophene-3-carboxylate** is primarily dictated by the amino and ester functional groups, as well as the thiophene ring itself. The amino group can be readily acylated, alkylated, or used in cyclization reactions to form fused heterocyclic systems. The ester group can be hydrolyzed to the corresponding carboxylic acid or converted to an amide.

The 2-aminothiophene core is a privileged scaffold in medicinal chemistry, and derivatives have shown a wide range of biological activities.

- **Anticancer Agents:** Numerous 2-aminothiophene derivatives have been reported to exhibit significant antiproliferative activity against a variety of human cancer cell lines.^{[11][12]} They can induce apoptosis and interfere with the cell cycle.^{[11][12]}
- **Antimicrobial Agents:** The thiophene ring is a key structural component in many antimicrobial compounds, and 2-aminothiophene derivatives are no exception.^[13]
- **Building Blocks for Drug Discovery:** These compounds are valuable starting materials for the synthesis of thieno[2,3-d]pyrimidines, a class of fused heterocycles with diverse pharmacological properties, including kinase inhibition.^[14]

Logical Relationship of the Scaffold to its Applications:



[Click to download full resolution via product page](#)

Caption: The progression from the core scaffold to potential therapeutic applications through chemical modification.

Safety Information

While a specific safety data sheet for **Methyl 2-amino-5-propylthiophene-3-carboxylate** is not available, related compounds are known to cause skin and eye irritation and may cause respiratory irritation.[1][14][15] Standard laboratory safety precautions should be taken when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood.

Conclusion

Methyl 2-amino-5-propylthiophene-3-carboxylate is a promising but undercharacterized member of the 2-aminothiophene family. Based on the well-documented chemical and biological properties of its analogs, it holds potential as a versatile building block for the synthesis of novel compounds with applications in drug discovery and materials science. The

Gewald reaction offers a straightforward and efficient route for its synthesis, enabling further investigation into its specific properties and biological activities. This guide provides a foundational understanding for researchers and scientists interested in exploring the potential of this and related compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-氨基噻吩-3-羧酸甲酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Methyl 2-amino-5-methylthiophene-3-carboxylate [cymitquimica.com]
- 3. Methyl-2-amino-5-methyl-3-thiophenecarboxylate | C7H9NO2S | CID 675878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl 3-amino-4-methylthiophene-2-carboxylate 97 85006-31-1 [sigmaaldrich.com]
- 5. Methyl 3-amino-2-thiophenecarboxylate 99 22288-78-4 [sigmaaldrich.com]
- 6. rsc.org [rsc.org]
- 7. researchgate.net [researchgate.net]
- 8. quod.lib.umich.edu [quod.lib.umich.edu]
- 9. Gewald Reaction [organic-chemistry.org]
- 10. Gewald reaction - Wikipedia [en.wikipedia.org]
- 11. 2-Aminothiophene-3-carboxylic acid ester derivatives as novel highly selective cytostatic agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Evaluation of the antiproliferative activity of 2-amino thiophene derivatives against human cancer cells lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. 2-Amino-5-methylthiophene-3-carboxamide|51486-03-4 [benchchem.com]
- 14. Methyl 2-amino-3-thiophenecarboxylate - High purity | EN [georganics.sk]
- 15. fishersci.com [fishersci.com]
- To cite this document: BenchChem. ["Methyl 2-amino-5-propylthiophene-3-carboxylate chemical properties"]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b182007#methyl-2-amino-5-propylthiophene-3-carboxylate-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com